

No Documented Applications of Solvent Red 195 in Neuroscience Research Found

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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A comprehensive review of available scientific literature and chemical databases reveals no established applications of **Solvent Red 195** in the field of neuroscience research. This industrial dye, primarily used for coloring plastics, fibers, and resins, does not appear to be utilized as a fluorescent tracer, neuroanatomical stain, or for any other experimental purpose within neuroscience.

Efforts to find documented protocols, quantitative data, or signaling pathway interactions involving **Solvent Red 195** in neuronal studies were unsuccessful. The dye's properties, such as its high heat resistance and light fastness, are tailored for industrial manufacturing processes and are not indicative of suitability for biological applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Industrial dyes are generally not intended for biological or medical research due to potential toxicity and the lack of specific binding properties required for accurate scientific investigation. Researchers in neuroscience utilize a variety of specialized fluorescent probes and histological stains designed for compatibility with living tissues and specific molecular targets. These include, but are not limited to, dyes for neuronal tracing, membrane labeling, and identification of specific cellular components.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Given the absence of any scientific basis for the use of **Solvent Red 195** in neuroscience, no application notes or experimental protocols can be provided. The use of industrial chemicals in a biological research setting without prior validation and safety assessment is strongly discouraged, as it can lead to unreliable data and potential neurotoxic effects.[8][9]

For researchers seeking reagents for neuroscience studies, it is recommended to consult established suppliers of biological stains and probes who provide detailed documentation on their products' specificity, toxicity, and appropriate experimental protocols.

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